

A Comprehensive Technical Guide to 4,4'-Oxydiphthalic Anhydride (CAS 1823-59-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Oxydiphthalic anhydride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Oxydiphthalic anhydride (ODPA), identified by CAS number 1823-59-2, is a high-purity aromatic dianhydride monomer.^{[1][2]} It is a white to off-white crystalline powder.^{[1][3]} ODPA is a cornerstone in the synthesis of high-performance polymers, most notably polyimides.^{[4][5][6]} The defining feature of its molecular structure is an ether linkage between the two phthalic anhydride units, which imparts significant flexibility into the polymer backbone.^[4] This structural characteristic leads to polymers with exceptional thermal stability, chemical resistance, and superior processability compared to those made with more rigid dianhydrides.^{[4][7]} While its primary applications are in materials science for the aerospace, electronics, and automotive industries, its potential use in advanced medical devices and durable coatings is an area of interest for drug development and life science professionals.^{[5][8]}

Physicochemical Properties

The fundamental properties of **4,4'-Oxydiphthalic anhydride** are summarized below. This data is critical for its handling, storage, and application in synthesis.

Property	Value
CAS Number	1823-59-2[1][2][9]
Chemical Formula	C ₁₆ H ₆ O ₇ [1][2][8][9]
Molecular Weight	310.21 g/mol [2][8][9]
Appearance	White to off-white powder or crystal[1][2][3]
Melting Point	225-229 °C[1][2][3]
Synonyms	ODPA, 3,3',4,4'-Diphenyl ether tetracarboxylic acid dianhydride, 5,5'-Oxybis(1,3-isobenzofurandione)[1][2]
Solubility	Good solubility in polar, aprotic solvents; essentially insoluble in water at room temperature.[4][10]
Storage Conditions	Store in a cool, dry, well-ventilated place under an inert gas; product is moisture sensitive.[1]

Synthesis of 4,4'-Oxydiphthalic Anhydride

Several synthetic routes to ODPA have been developed. A common and well-documented laboratory and industrial method involves the condensation of a halogenated phthalic anhydride, such as 4-chlorophthalic anhydride, in the presence of an alkali metal carbonate and a phase-transfer catalyst.[3][9][10]

Experimental Protocol: Synthesis from 4-Chlorophthalic Anhydride

This protocol is adapted from established procedures.[3][10]

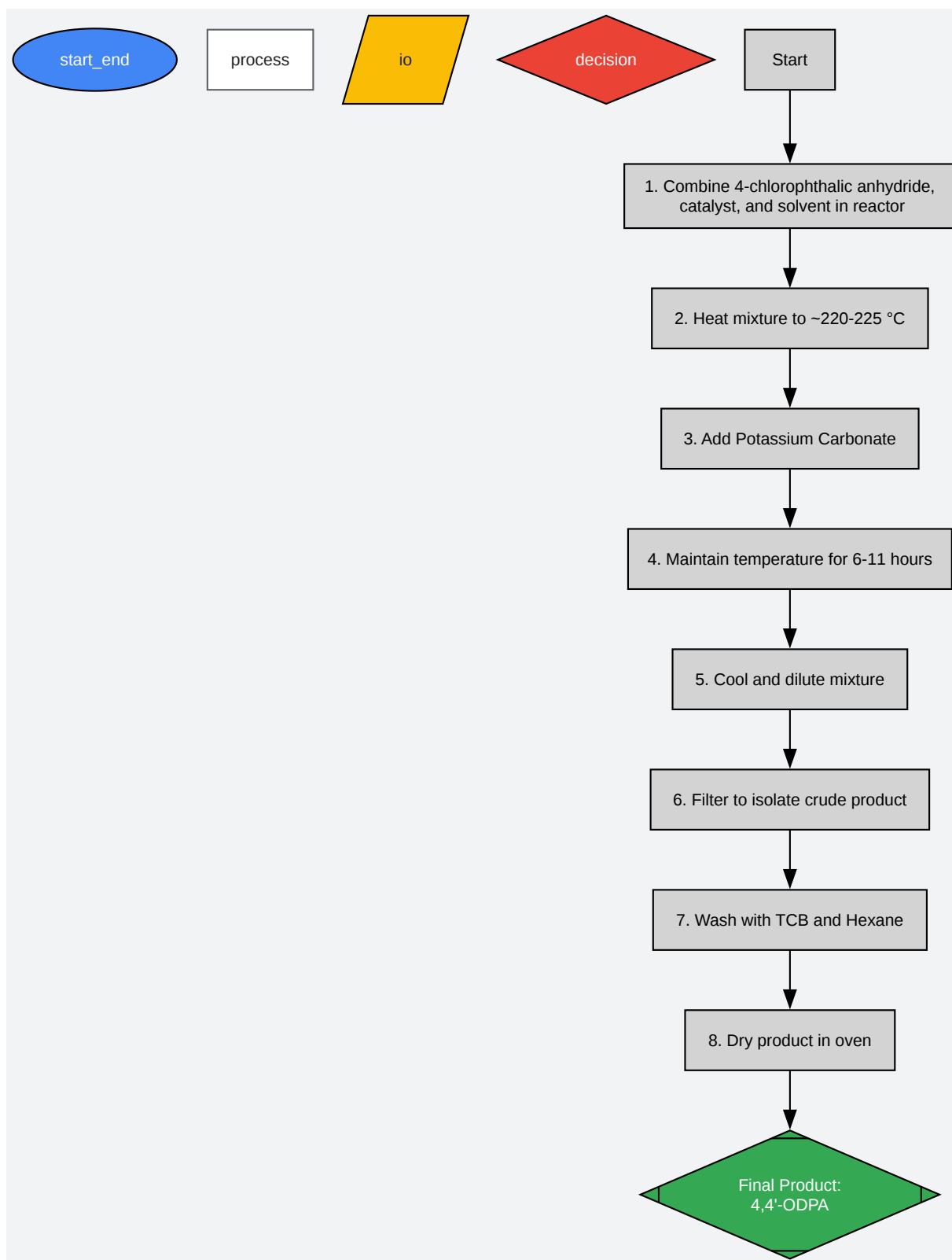
Materials:

- 4-Chlorophthalic anhydride
- Potassium carbonate (powdered)

- Tetraphenylphosphonium bromide (catalyst)
- 1,2,4-Trichlorobenzene (solvent)
- Hexane (for washing)

Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, thermometer, and a distillation head, charge 4-chlorophthalic anhydride (e.g., 30g, 160 mmol), tetraphenyl phosphonium bromide (e.g., 0.3g, 0.7 mmol), and a high-boiling solvent such as 1,2,4-trichlorobenzene.[\[3\]](#)[\[9\]](#)
- **Heating:** Heat the mixture to approximately 220-225 °C under a nitrogen atmosphere.[\[9\]](#)[\[10\]](#)
- **Reagent Addition:** Gradually add powdered potassium carbonate (e.g., 7.95g, 58 mmol) to the stirred mixture over a period of 45-60 minutes.[\[3\]](#)[\[9\]](#)
- **Reaction:** Maintain the reaction temperature at 220-225 °C for several hours (e.g., 6-11 hours).[\[10\]](#) The reaction progress can be monitored by techniques such as Gas Chromatography (GC) to observe the conversion of the starting material.[\[10\]](#)
- **Crystallization and Isolation:** Once the reaction is complete, dilute the hot reaction mixture with additional 1,2,4-trichlorobenzene.[\[3\]](#)[\[9\]](#) Allow the mixture to cool, which will cause the **4,4'-oxydiphthalic anhydride** product to crystallize.
- **Purification:** Collect the crude product by filtration.[\[3\]](#)[\[9\]](#) Wash the collected solid sequentially with 1,2,4-trichlorobenzene and then hexane to remove residual solvent and impurities.[\[3\]](#)[\[9\]](#)
- **Drying:** Dry the purified product in a vacuum or air-circulating oven at approximately 120 °C to yield the final ODPa powder.[\[3\]](#)[\[9\]](#)



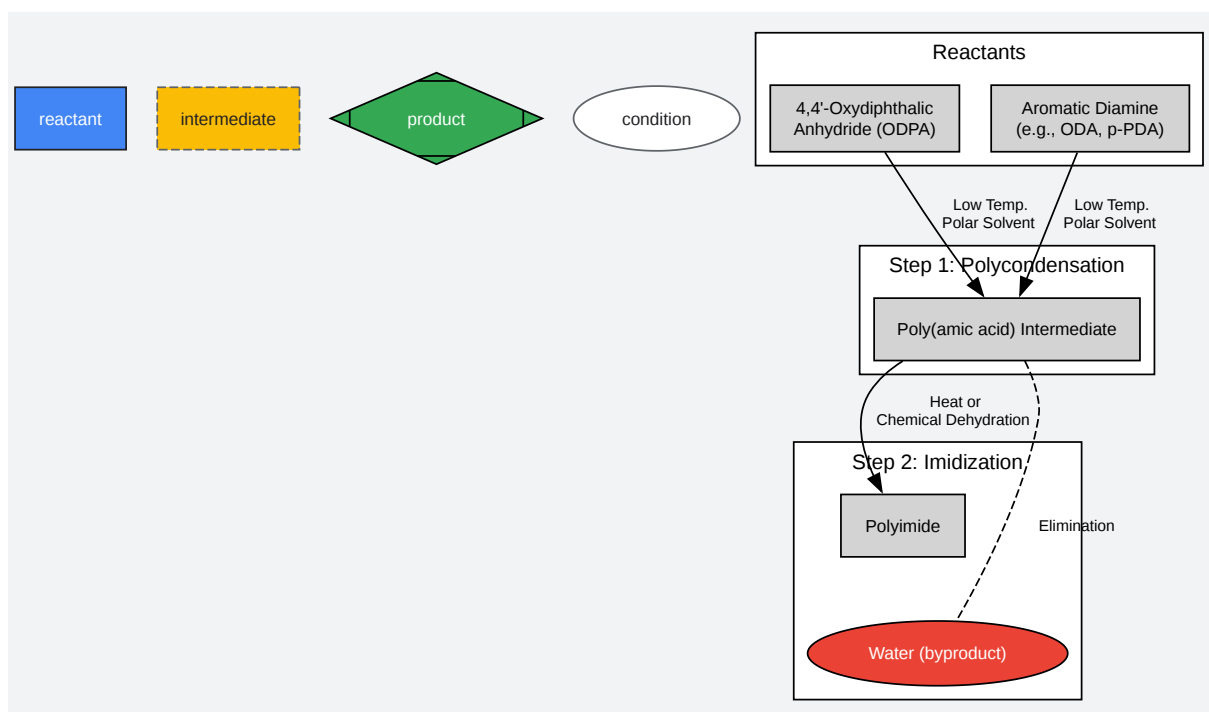
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Fig. 1: Workflow for the synthesis of ODPA.

Core Application: Polyimide Synthesis

ODPA is a key monomer for producing polyimides, a class of polymers known for their exceptional performance. The synthesis is typically a two-step process involving the reaction of the dianhydride (ODPA) with a diamine.

- **Step 1: Poly(amic acid) Formation:** The reaction is first carried out in a polar, aprotic solvent at a low temperature. The diamine's nucleophilic amine groups attack the electrophilic carbonyl carbons of the anhydride groups in ODPA, leading to ring-opening and the formation of a soluble poly(amic acid) precursor.
- **Step 2: Imidization:** The poly(amic acid) is then converted to the final polyimide. This is achieved either by heating (thermal imidization) to high temperatures (200-300 °C) or by using a chemical dehydrating agent at lower temperatures. This step involves the cyclization of the amic acid units, eliminating water and forming the stable imide ring structure.



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Fig. 2: General pathway for ODPA-based polyimide synthesis.

Properties and Applications of ODPA-Based Materials

The incorporation of ODPA into polymer structures imparts a unique combination of properties, making them suitable for a wide range of demanding applications.[4][5] The flexible ether linkage enhances processability and solubility without significantly compromising thermal stability.[4]

Application Area	Key Properties Conferred by ODPa	Examples of Use
Energy Storage	High thermal resistance, high specific capacitance (121 F/g), good electrochemical performance. [2] [4]	Separators/diaphragms in supercapacitors; anodes in lithium-ion batteries where they can dissolve in the electrolyte. [2] [4]
Electronics & Microelectronics	Excellent electrical insulation, low dielectric constant, thermal stability, chemical resistance. [4] [5]	Insulating films for flexible printed circuits, protective coatings for electronic components, flame retardant in electrical products. [5] [7]
Aerospace & Automotive	High-temperature resistance, excellent mechanical properties, resistance to organic solvents and fluids. [4] [5]	Components requiring high-temperature performance such as bearings, seals, and gears; lightweight structural composites. [5]
Advanced Materials	Good processability, ability to form metal-organic frameworks (MOFs). [2] [4]	Adhesives and coatings; formation of MOFs with metal ions for use in flexible optoelectronic memory devices. [2] [4] [5]

Safety and Handling

ODPA is a stable chemical but requires careful handling in a laboratory or industrial setting. It is moisture-sensitive, and its primary hazard is related to its environmental impact.[\[1\]](#)

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
No symbol[11]	No signal word[11]	H412: Harmful to aquatic life with long lasting effects.[1][11][12][13]H318: Causes serious eye damage.	P273: Avoid release to the environment.[1][11][13]P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.

Handling Recommendations:

- Use only in a well-ventilated area to avoid inhalation of dust.[1]
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses with side shields.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[1]
- Keep away from food and drink.[1]

Relevance for Drug Development Professionals

While **4,4'-Oxydiphthalic anhydride** is not directly used as a pharmaceutical agent, its role in creating high-performance polymers is relevant to the broader biomedical and drug development fields. The polyimides derived from ODPA offer high thermal stability, chemical inertness, and excellent mechanical properties. These characteristics are highly desirable for applications such as:

- Medical Devices: Manufacturing robust, sterilizable components for diagnostic and surgical equipment.
- Implantable Systems: As durable, biocompatible coatings for medical implants.
- Microfluidics and Diagnostics: Fabricating chemically resistant and thermally stable lab-on-a-chip devices for high-throughput screening and analysis.

The ability to create advanced materials like MOFs also opens possibilities for developing novel drug delivery systems or advanced sensor technologies.[2] Therefore, an understanding of ODPAs and their polymer derivatives can inform the development of next-generation medical and research tools.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4,4'-Oxydiphthalic Anhydride (CAS 1823-59-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157706#4-4-oxydiphthalic-anhydride-cas-number-1823-59-2]

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